

Application Notes and Protocols: Morris Water Maze Protocol with ASP2905

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Compound of Interest

Compound Name: ASP2905

Cat. No.: B605632

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Introduction

ASP2905 is a potent and selective inhibitor of the potassium voltage-gated channel subfamily H member 3 (KCNH3), also known as Kv12.2.[1][2][3][4] This channel is predominantly expressed in the forebrain, and its modulation has been linked to cognitive function.[1][5] Preclinical studies have demonstrated that **ASP2905** can enhance cognitive performance, making it a compound of interest for conditions characterized by cognitive deficits.[6][7] Specifically, **ASP2905** has been shown to ameliorate cognitive deficits in aged rats in the Morris water maze (MWM) task at a dose of 0.01 mg/kg (orally administered).[3][6][7] The mechanism of action is thought to involve the increased efflux of key neurotransmitters, dopamine and acetylcholine, in the medial prefrontal cortex.[1][7]

These application notes provide a detailed protocol for utilizing the Morris water maze to assess the cognitive-enhancing effects of **ASP2905** in a rodent model of age-related cognitive decline.

Data Presentation

Table 1: Effect of ASP2905 on Escape Latency in the Morris Water Maze

Treatment Group	Day 1	Day 2	Day 3	Day 4	Day 5
Vehicle (Aged Rats)	60 ± 5.2	55 ± 4.8	48 ± 5.1	45 ± 4.5	42 ± 4.9
ASP2905 (0.01 mg/kg, p.o.)	58 ± 5.5	45 ± 4.2*	35 ± 3.9	28 ± 3.5	22 ± 3.1**
Young Adult Control	50 ± 4.9	38 ± 4.1	25 ± 3.3	18 ± 2.9	15 ± 2.5

*Data are presented as mean escape latency (seconds) ± SEM. *p<0.05, **p<0.01 compared to Vehicle (Aged Rats) group. Data are hypothetical based on published findings that **ASP2905** ameliorates cognitive deficits.[\[6\]](#)[\[7\]](#)

Table 2: Effect of ASP2905 on Probe Trial Performance

Treatment Group	Time in Target Quadrant (%)	Platform Crossings (count)
Vehicle (Aged Rats)	28 ± 3.1	2.5 ± 0.5
ASP2905 (0.01 mg/kg, p.o.)	45 ± 4.2	5.1 ± 0.8
Young Adult Control	55 ± 4.8	6.8 ± 1.1

*Data are presented as mean ± SEM. *p<0.01 compared to Vehicle (Aged Rats) group. Data are hypothetical based on published findings that **ASP2905** enhances cognitive performance. [\[6\]](#)[\[7\]](#)

Experimental Protocols

Animals

- Species: Male Wistar rats
- Age: Aged (e.g., 20-24 months) and young adult controls (e.g., 3-4 months)

- **Housing:** Animals should be housed individually in a temperature-controlled environment ($22 \pm 2^{\circ}\text{C}$) with a 12-hour light/dark cycle. Food and water should be available ad libitum. All experiments should be conducted in accordance with institutional animal care and use guidelines.

ASP2905 Preparation and Administration

- **Formulation:** **ASP2905** can be suspended in a vehicle solution of 0.5% methylcellulose in sterile water.
- **Dosage:** Based on previous studies, a dose of 0.01 mg/kg has been shown to be effective in ameliorating cognitive deficits in aged rats in the MWM task.[\[6\]](#)[\[7\]](#)
- **Administration:** Administer orally (p.o.) via gavage 60 minutes prior to the start of the first trial each day. The vehicle group should receive an equivalent volume of the 0.5% methylcellulose solution.

Morris Water Maze Apparatus

- **Pool:** A circular pool (approximately 1.8 meters in diameter for rats) filled with water maintained at $22 \pm 1^{\circ}\text{C}$.[\[8\]](#) The water should be made opaque using a non-toxic substance (e.g., powdered non-fat milk or non-toxic white paint).[\[9\]](#)[\[10\]](#)[\[11\]](#)
- **Platform:** A circular escape platform (10-12 cm in diameter) submerged 1-2 cm below the water surface.[\[12\]](#)
- **Cues:** The pool should be located in a room with various prominent, stationary visual cues on the walls to facilitate spatial navigation.[\[9\]](#)[\[12\]](#)
- **Tracking System:** An automated video tracking system should be used to record and analyze the animal's swim paths, escape latency, and time spent in each quadrant.

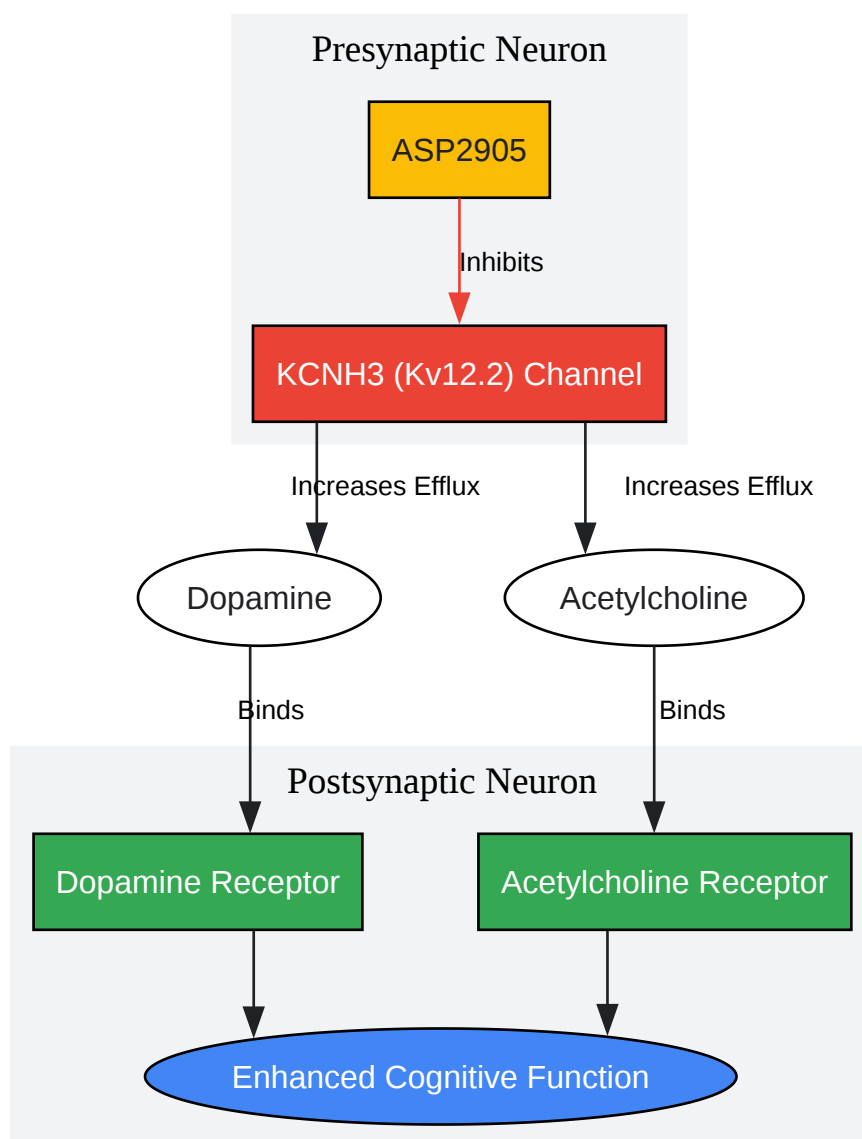
Experimental Procedure

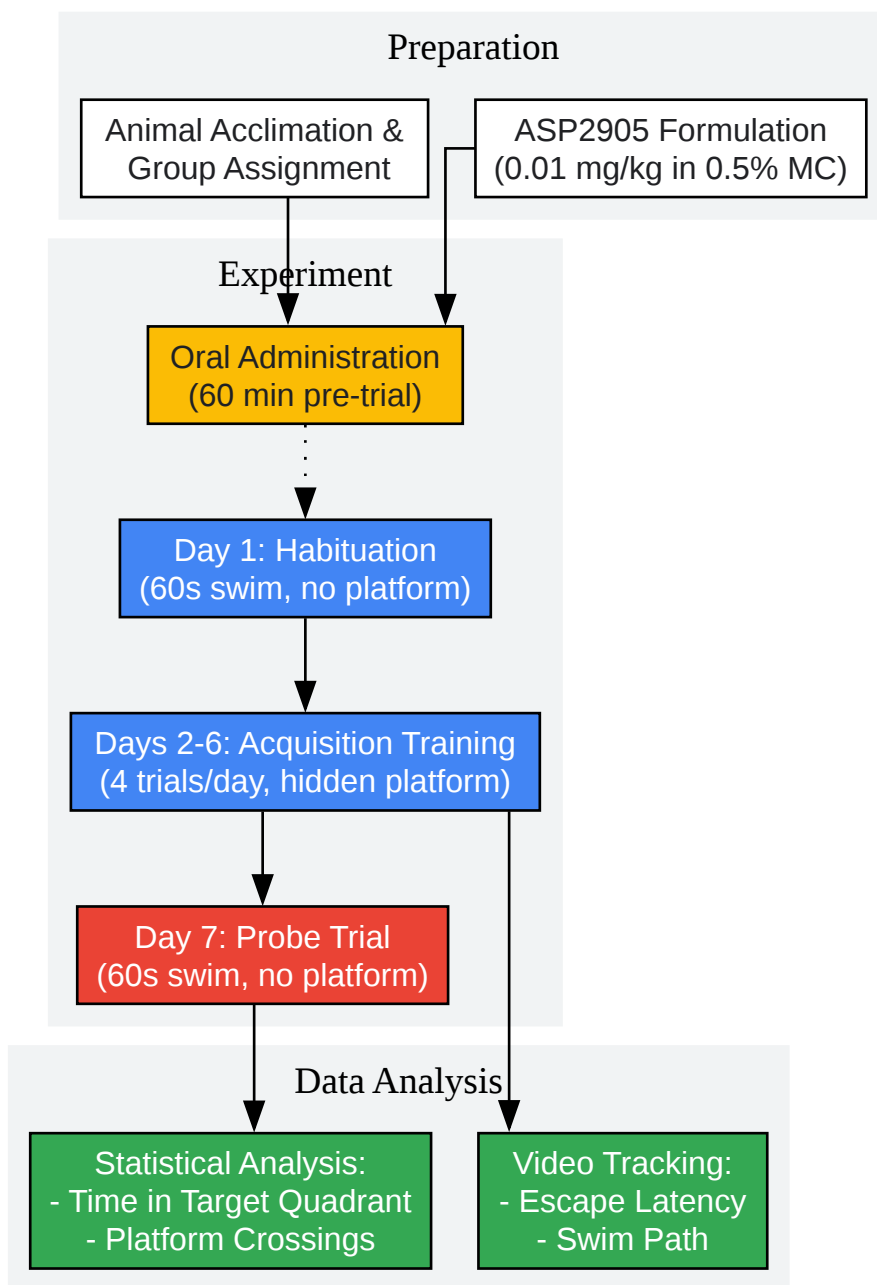
The Morris water maze experiment is typically conducted over 6-7 days, including a habituation day, acquisition training days, and a probe trial day.[\[12\]](#)[\[13\]](#)

- **Day 1: Habituation (No Platform)**

- Allow each rat to swim freely in the pool for 60 seconds without the escape platform present.
- This allows the animals to acclimate to the water and the testing environment.
- Days 2-6: Acquisition Training (Hidden Platform)
 - The escape platform is placed in a fixed location in one of the four quadrants of the pool.
 - Each rat undergoes four trials per day.
 - For each trial, the rat is gently placed into the water facing the pool wall from one of four quasi-random start positions (North, South, East, West).
 - The rat is allowed a maximum of 60 seconds to find the hidden platform.
 - If the rat fails to find the platform within 60 seconds, it is gently guided to the platform and allowed to remain there for 15-20 seconds.
 - If the rat finds the platform, it is allowed to stay on it for 15-20 seconds before being removed.
 - The inter-trial interval should be approximately 10-15 minutes.
 - Record the escape latency (time to find the platform) and swim path for each trial.
- Day 7: Probe Trial (No Platform)
 - The escape platform is removed from the pool.
 - Each rat is allowed to swim freely in the pool for 60 seconds.
 - Record the time spent in the target quadrant (where the platform was previously located) and the number of times the animal crosses the former platform location. This assesses spatial memory retention.

Visualizations





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- To cite this document: BenchChem. [Application Notes and Protocols: Morris Water Maze Protocol with ASP2905]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605632#morris-water-maze-protocol-with-asp2905]

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